

# (3-Methoxypyridin-2-yl)methanamine hydrochloride physical properties

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## Compound of Interest

Compound Name: (3-Methoxypyridin-2-yl)methanamine hydrochloride

Cat. No.: B3216167

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## Introduction and Chemical Identity

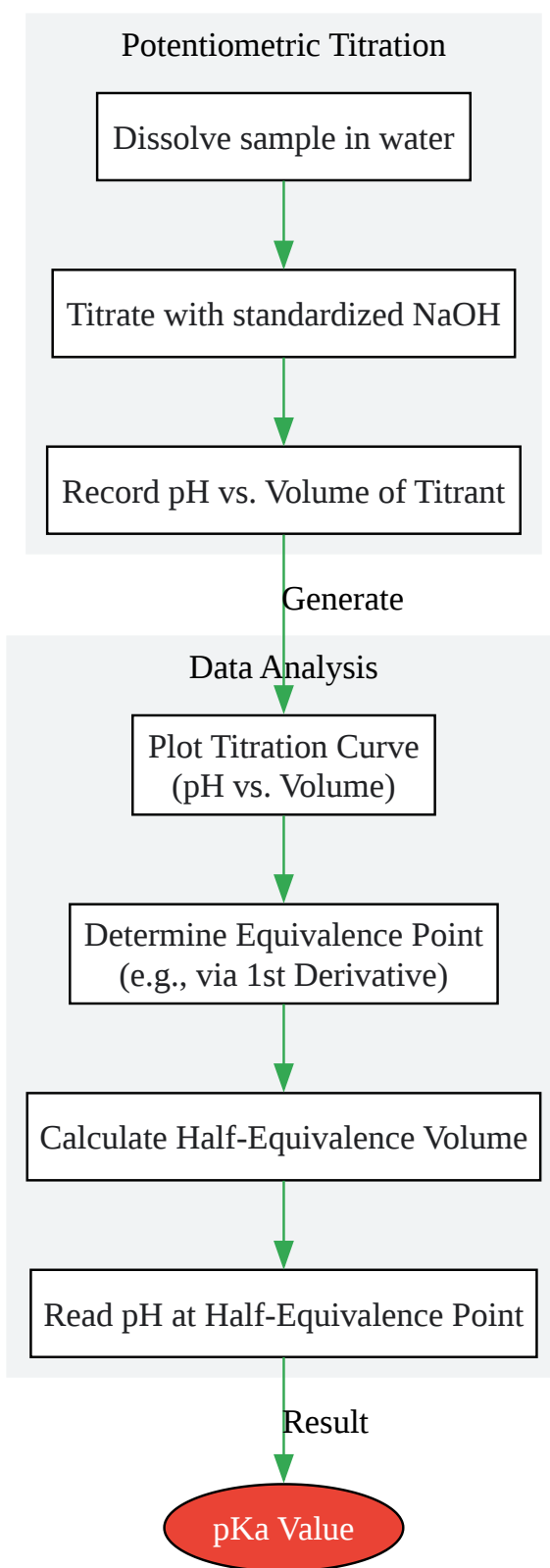
**(3-Methoxypyridin-2-yl)methanamine hydrochloride** is a substituted pyridine derivative that serves as a valuable building block in medicinal chemistry and materials science. The presence of a primary amine, a pyridine ring, and a methoxy group offers multiple points for chemical modification, making it a versatile intermediate. The hydrochloride salt form is typically employed to enhance stability and aqueous solubility compared to the free base.

Understanding the fundamental physical properties of this compound is a critical first step in its application, influencing everything from reaction setup and purification to formulation and bioavailability studies. This guide outlines these properties and provides standardized protocols for their determination.

## Molecular Structure and Key Features

The structure of **(3-Methoxypyridin-2-yl)methanamine hydrochloride** is characterized by a pyridine ring substituted at the 2-position with a methanamine group and at the 3-position with a methoxy group. The aminomethyl group is protonated in the hydrochloride salt form.





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